

Technical Guidance: Determination of the Molecular Weight of Tetramethylammonium Fluoride Tetrahydrate

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Compound of Interest

Compound Name: **Tetramethylammonium fluoride tetrahydrate**

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This document provides a comprehensive guide for researchers, scientists, and professionals in drug development on the molecular properties of **Tetramethylammonium fluoride tetrahydrate**. The focus of this paper is the precise determination of its molecular weight, a fundamental parameter for stoichiometric calculations, solution preparation, and material characterization.

Compound Identification

- Compound Name: **Tetramethylammonium fluoride tetrahydrate**
- Molecular Formula: $C_4H_{12}FN \cdot 4H_2O$
- Overall Molecular Formula: $C_4H_{20}FNO_4$ [1][2][3][4][5]
- CAS Number: 17787-40-5 [1][2][3][5]

Summary of Physicochemical Data

The molecular weight of **Tetramethylammonium fluoride tetrahydrate** is a critical parameter for accurate scientific research. The calculated molecular weight is 165.20 g/mol. [1][2] This

value is derived from the summation of the atomic weights of its constituent elements, based on the compound's molecular formula.

Table 1: Elemental Composition and Molecular Weight Calculation

Element	Symbol	Atomic Weight (g/mol)	Count	Subtotal (g/mol)
Carbon	C	12.011[6][7][8][9]	4	48.044
Hydrogen	H	1.008[10][11][12] [13]	20	20.160
Fluorine	F	18.998[14][15] [16][17][18]	1	18.998
Nitrogen	N	14.007[19][20] [21][22][23]	1	14.007
Oxygen	O	15.999[24][25] [26]	4	63.996
Total		165.205		

Note: The final molecular weight is commonly rounded to two decimal places, yielding 165.21 g/mol .

Experimental Protocols: Methodology for Molecular Weight Calculation

The molecular weight of a chemical compound is determined by the sum of the atomic weights of its constituent atoms. The following protocol outlines the systematic procedure for this calculation.

Objective: To accurately calculate the molecular weight of **Tetramethylammonium fluoride tetrahydrate** ($C_4H_{20}FNO_4$).

Materials:

- Standard Periodic Table with accepted atomic weights.
- Confirmed molecular formula of the compound.

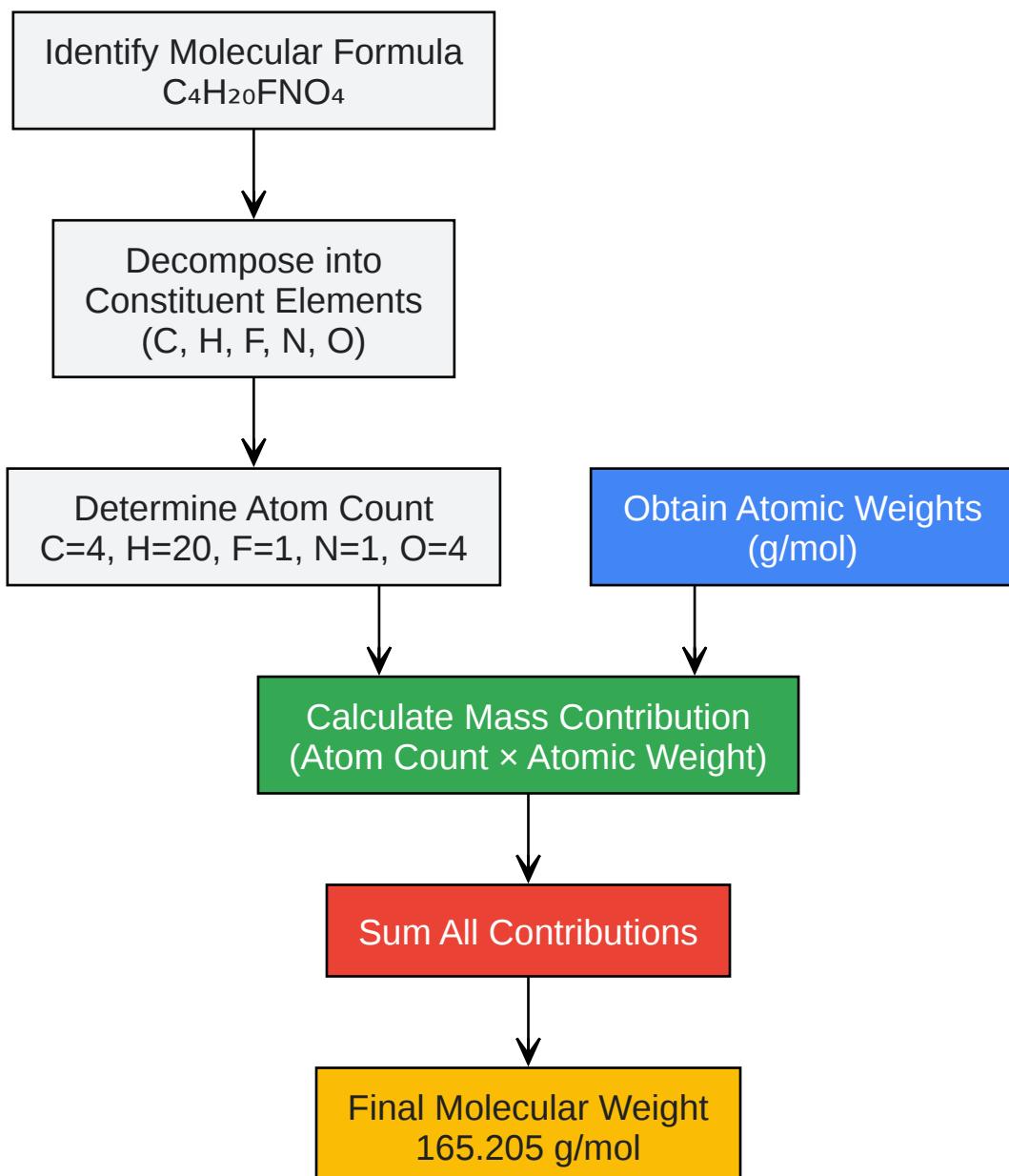
Procedure:

- Decomposition of the Molecular Formula: Identify each element present in the molecule and the number of atoms of each element.
 - For **Tetramethylammonium fluoride tetrahydrate** ($C_4H_{12}FN \cdot 4H_2O$), the elements are Carbon (C), Hydrogen (H), Fluorine (F), Nitrogen (N), and Oxygen (O).
 - The total atom count is: C=4, H=12+(4*2)=20, F=1, N=1, O=4.
- Determination of Atomic Weights: Obtain the standard atomic weight for each element from a reliable source, such as the IUPAC Periodic Table.
 - Atomic Weight of Carbon (C) ≈ 12.011 g/mol
 - Atomic Weight of Hydrogen (H) ≈ 1.008 g/mol
 - Atomic Weight of Fluorine (F) ≈ 18.998 g/mol
 - Atomic Weight of Nitrogen (N) ≈ 14.007 g/mol
 - Atomic Weight of Oxygen (O) ≈ 15.999 g/mol
- Calculation of Subtotals: For each element, multiply its atomic weight by the number of atoms present in the molecule.
 - Mass of Carbon = $4 * 12.011$ g/mol = 48.044 g/mol
 - Mass of Hydrogen = $20 * 1.008$ g/mol = 20.160 g/mol
 - Mass of Fluorine = $1 * 18.998$ g/mol = 18.998 g/mol
 - Mass of Nitrogen = $1 * 14.007$ g/mol = 14.007 g/mol
 - Mass of Oxygen = $4 * 15.999$ g/mol = 63.996 g/mol

- Summation for Total Molecular Weight: Sum the subtotals for all elements to obtain the final molecular weight of the compound.
 - Molecular Weight = $48.044 + 20.160 + 18.998 + 14.007 + 63.996 = 165.205 \text{ g/mol}$.

Visualization of Calculation Workflow

The logical process for determining the molecular weight can be visualized as a straightforward workflow, ensuring clarity and reproducibility.



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Caption: Workflow for calculating molecular weight.

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